

Cyclic MKEY TFA: A Technical Guide to its Structure, Sequence, and Therapeutic Potential

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclic mkey tfa

Cat. No.: B15611048

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Abstract

Cyclic MKEY TFA is a synthetic cyclic peptide that has emerged as a potent and specific inhibitor of the CXCL4 (platelet factor 4) and CCL5 (RANTES) heterodimer formation. This interaction is a key driver of inflammatory cell recruitment in various pathological conditions. By disrupting this heterodimerization, **Cyclic MKEY TFA** demonstrates significant therapeutic potential in preclinical models of atherosclerosis, abdominal aortic aneurysm, and stroke. This technical guide provides a comprehensive overview of the structure, sequence, and biological activity of **Cyclic MKEY TFA**, including detailed experimental protocols and a summary of key quantitative data.

Structure and Sequence of Cyclic MKEY TFA

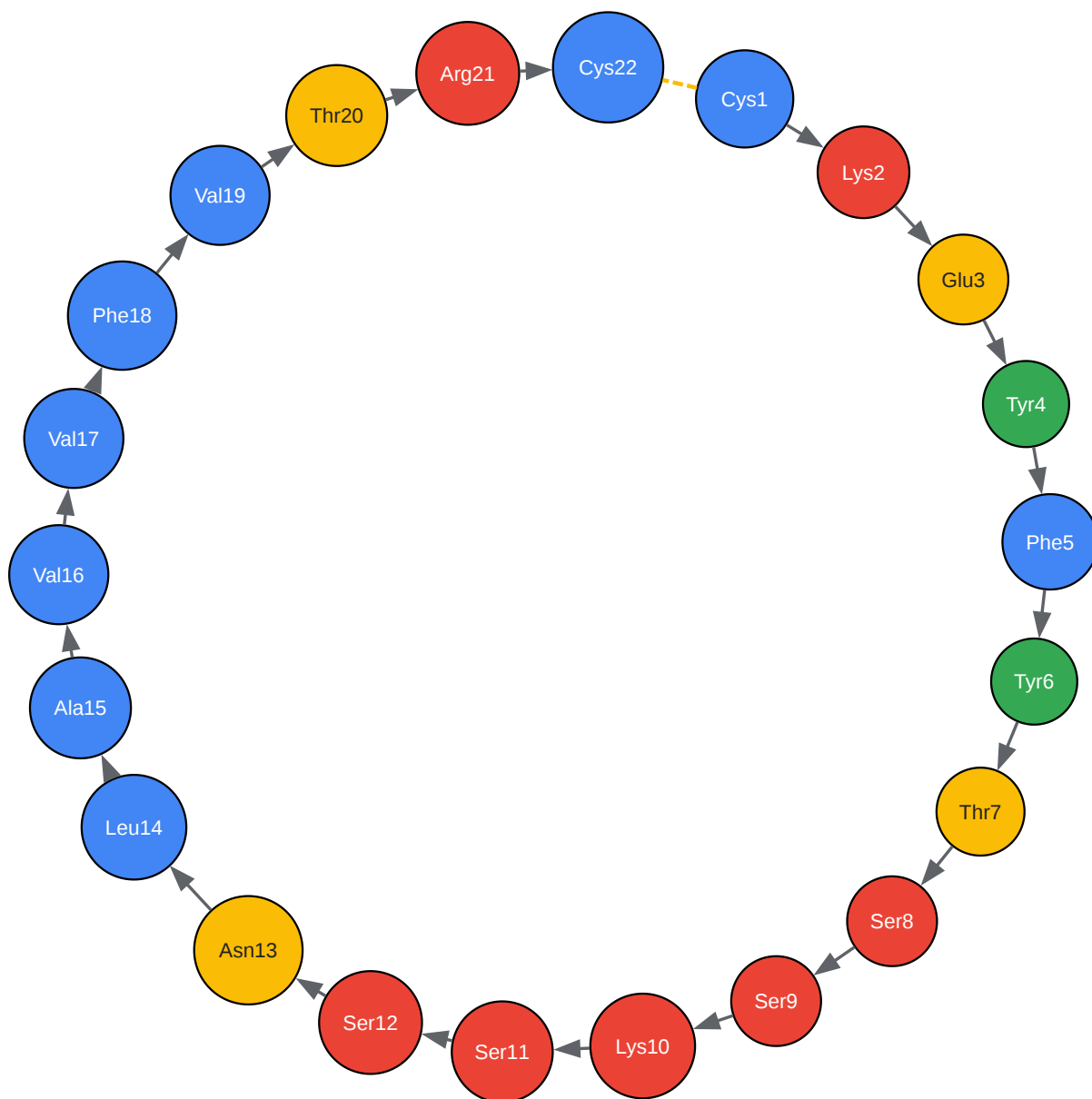
Cyclic MKEY TFA is a 22-amino acid cyclic peptide. The "TFA" designation refers to trifluoroacetic acid, a counterion commonly used in the purification of synthetic peptides.

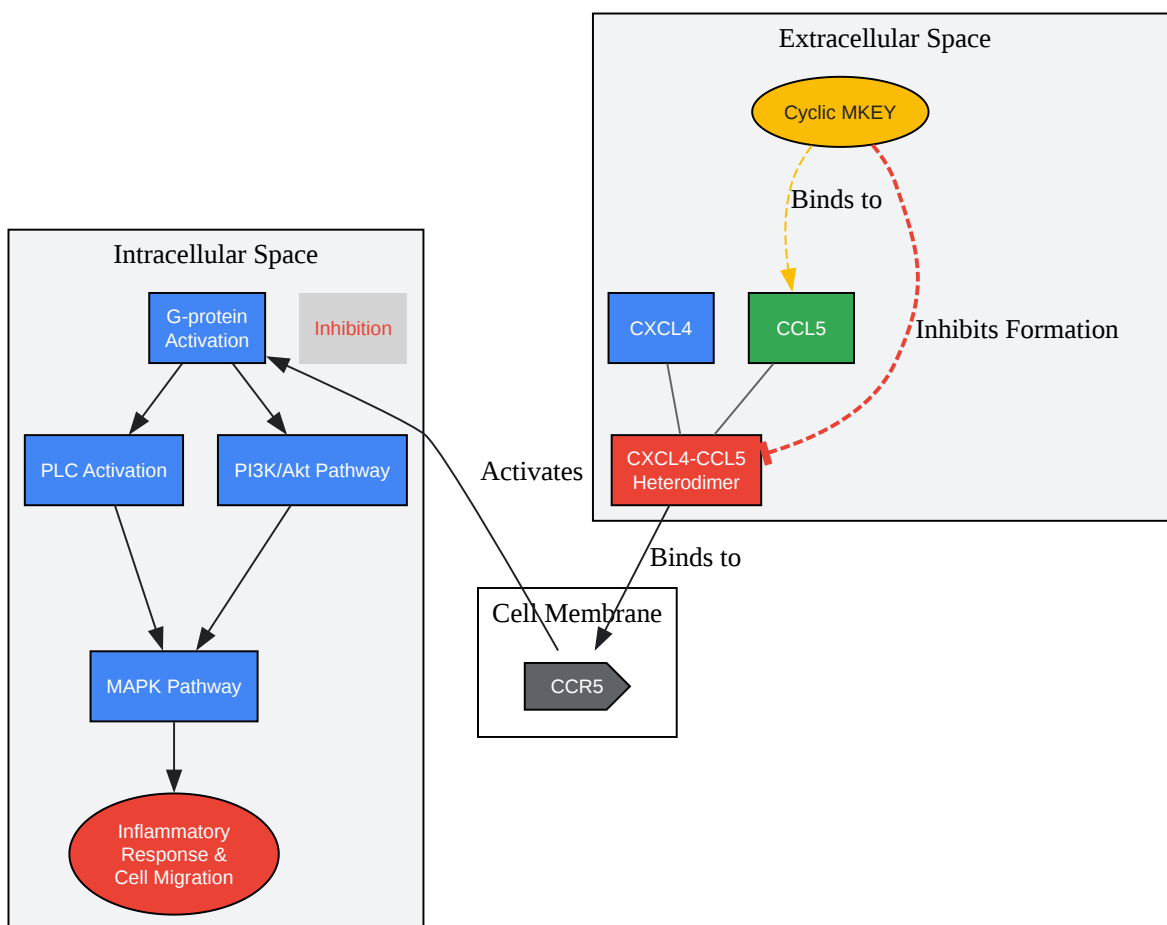
Amino Acid Sequence: Cys-Lys-Glu-Tyr-Phe-Tyr-Thr-Ser-Ser-Lys-Ser-Ser-Asn-Leu-Ala-Val-Val-Phe-Val-Thr-Arg-Cys.[1]

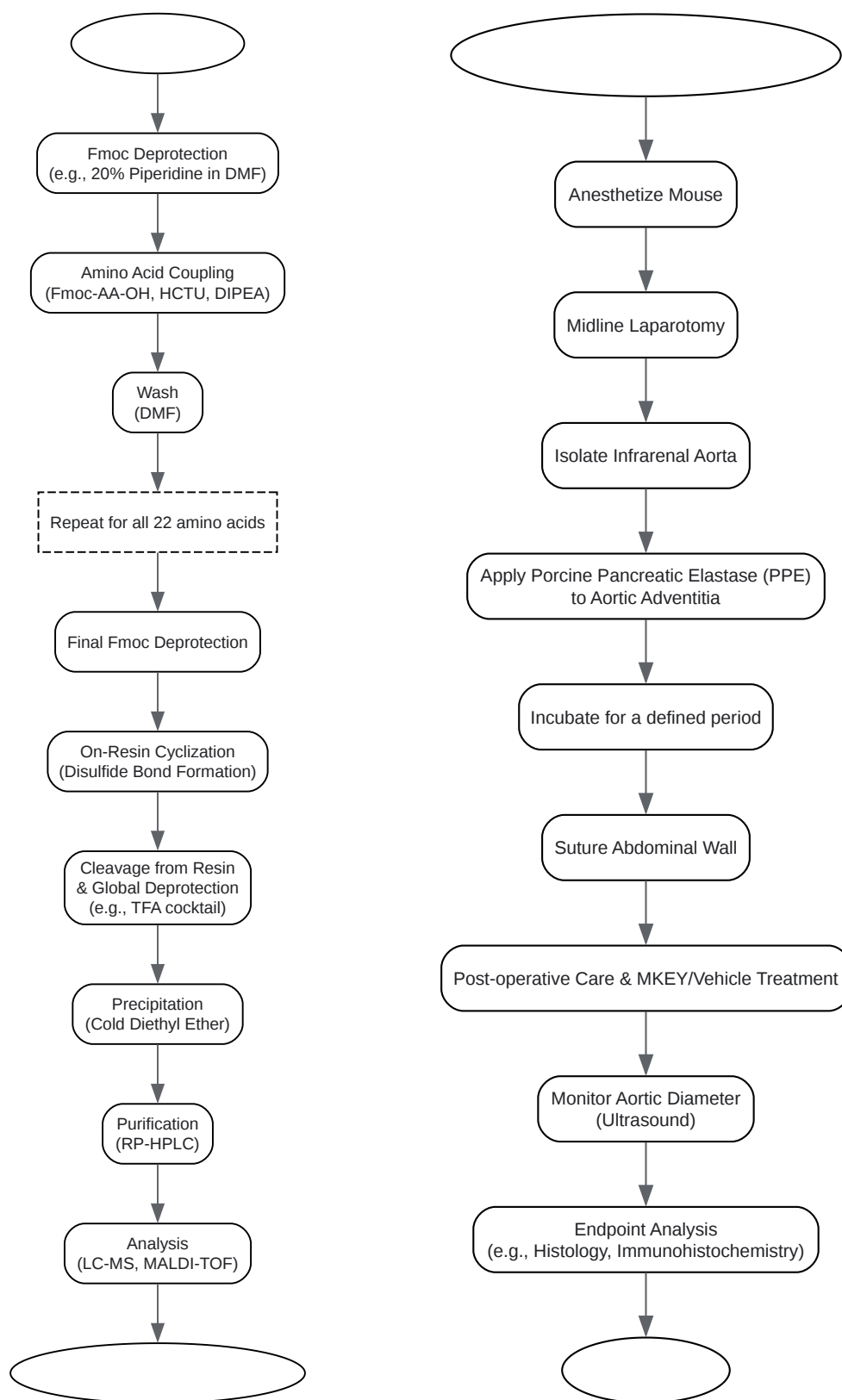
Molecular Formula: $C_{114}H_{171}F_3N_{28}O_{36}S_2$

Structure: The peptide is cyclized via a disulfide bond between the two cysteine residues at positions 1 and 22. This cyclization is crucial for its biological activity.

Below is a 2D representation of the cyclic structure of the MKEY peptide.







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References

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